

# "Methyl 2-methyl-6-nitrobenzoate structural formula and IUPAC name"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl 2-methyl-6-nitrobenzoate**

Cat. No.: **B042663**

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## An In-depth Technical Guide to Methyl 2-methyl-6-nitrobenzoate

This technical guide provides a comprehensive overview of **Methyl 2-methyl-6-nitrobenzoate**, including its chemical identity, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Chemical Identity and Structure

**Methyl 2-methyl-6-nitrobenzoate** is an organic compound belonging to the benzoate ester class. Its structure consists of a benzene ring substituted with a methyl group, a nitro group, and a methyl ester group at positions 2, 6, and 1 respectively.

IUPAC Name: **methyl 2-methyl-6-nitrobenzoate**[\[1\]](#)

Structural Formula:

## Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **Methyl 2-methyl-6-nitrobenzoate**.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Reference
IUPAC Name	methyl 2-methyl-6-nitrobenzoate	<a href="#">[1]</a>
Molecular Formula	C9H9NO4	<a href="#">[1]</a>
Molecular Weight	195.17 g/mol	<a href="#">[1]</a>
CAS Number	61940-22-5	<a href="#">[1]</a>
Canonical SMILES	CC1=C(C(=CC=C1)--INVALID-LINK--[O-])C(=O)OC	<a href="#">[1]</a>
InChI Key	XPVBLOOMFDNJTH-UHFFFAOYSA-N	<a href="#">[1]</a>

Table 2: Computed Properties

Property	Value	Reference
XLogP3	1.1	<a href="#">[1]</a>
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	4	<a href="#">[2]</a>
Rotatable Bond Count	2	<a href="#">[2]</a>
Exact Mass	195.05315777 Da	<a href="#">[1]</a>
Topological Polar Surface Area	72.1 Å <sup>2</sup>	<a href="#">[1]</a>
Heavy Atom Count	14	

Table 3: Spectroscopic Information

Spectrum Type	Details	Reference
GC-MS	NIST Number: 128940	<a href="#">[1]</a>
IR Spectra	Vapor Phase IR Spectra available from John Wiley & Sons, Inc.	<a href="#">[1]</a>

## Experimental Protocols

While a direct synthesis protocol for **Methyl 2-methyl-6-nitrobenzoate** was not found, a detailed method for the synthesis of its precursor, 2-methyl-6-nitrobenzoic acid, is available. This acid can be subsequently esterified to yield the target compound.

### Synthesis of 2-methyl-6-nitrobenzoic acid via Oxidation of 3-nitro-o-xylene

This protocol is adapted from a patented method for the co-production of 2-methyl-6-nitrobenzoic acid and 3-nitro-2-methylbenzoic acid.[\[3\]](#)[\[4\]](#)

#### Materials:

- 3-nitro-o-xylene
- Dilute nitric acid (10-35% mass concentration)
- Oxygen (oxidant)
- Organic solvent (for extraction)
- Acid (for pH adjustment)
- Alkali (for pH adjustment)
- Alcohol solvent (for esterification)

#### Equipment:

- Oxidation reaction kettle

- Mechanical stirrer
- Heating and cooling system
- Filtration apparatus
- Distillation apparatus
- pH meter

**Procedure:**

- Oxidation:
  - Charge the oxidation reaction kettle with 3-nitro-o-xylene and dilute nitric acid.
  - Raise the temperature to 120-150 °C and pressurize the kettle with oxygen to 1.5-4.0 MPa.
  - Maintain the reaction with stirring for 6-18 hours.[3]
- Isolation of Crude Product:
  - After the reaction is complete, cool the reaction mixture to 10-30 °C.[3]
  - Discharge the oxidation reaction liquid and filter to obtain the crude product, which is a mixture of acids.
- Esterification:
  - Wash the crude product with water.
  - Add an alcohol solvent and an acid catalyst to perform esterification.
  - After the reaction, distill off the solvent to obtain a concentrated solution of the esterified products.
- Separation:

- Add an alkali to the esterified concentrate to adjust the pH, leading to the saponification of the esters back to their corresponding carboxylate salts.
- This allows for the separation of 2-methyl-6-nitrobenzoic acid from 3-nitro-2-methylbenzoate through subsequent extraction and pH adjustment steps.[3]

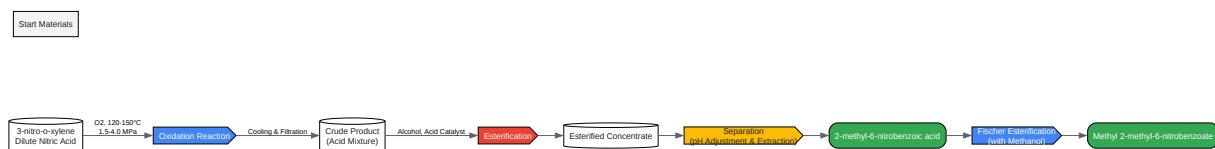
• Final Isolation:

- Extract the aqueous layer containing the desired product with an organic solvent.
- Adjust the pH of the aqueous layer with acid to precipitate the 2-methyl-6-nitrobenzoic acid.
- Filter the solid and dry to obtain the pure acid.

Subsequent Esterification to **Methyl 2-methyl-6-nitrobenzoate**: The obtained 2-methyl-6-nitrobenzoic acid can be converted to **Methyl 2-methyl-6-nitrobenzoate** using standard esterification methods, such as Fischer esterification (refluxing the carboxylic acid with methanol in the presence of a strong acid catalyst like sulfuric acid).

## Visualization of Synthesis Pathway

The following diagram illustrates the logical workflow for the synthesis of 2-methyl-6-nitrobenzoic acid, a key precursor to the target molecule.



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Caption: Synthesis workflow for **Methyl 2-methyl-6-nitrobenzoate** precursor.

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## References

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- To cite this document: BenchChem. ["Methyl 2-methyl-6-nitrobenzoate structural formula and IUPAC name"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b042663#methyl-2-methyl-6-nitrobenzoate-structural-formula-and-iupac-name>

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)